

Essential Safety and Logistical Information for Handling Pigment Yellow 14

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Pigment Yellow 14*

Cat. No.: *B2915567*

[Get Quote](#)

For researchers, scientists, and drug development professionals, the safe handling of chemical compounds is paramount. This document provides crucial safety protocols and logistical plans for the use of **Pigment Yellow 14** (CAS No. 5468-75-7), a disazo diarylide pigment. Adherence to these guidelines is essential to ensure a safe laboratory environment.

Chemical Identification and Properties:

Property	Value	References
Chemical Formula	C ₃₄ H ₃₀ Cl ₂ N ₆ O ₄	[1][2]
Molecular Weight	657.55 g/mol	[1][2]
Appearance	Yellow powder	[2][3][4]
Odor	Odorless	[2][3][4]
Melting Point	> 300 °C	[3]
Solubility in Water	Insoluble	[3][4]

Hazard Identification and Toxicological Data

Pigment Yellow 14 is generally considered to have low acute toxicity.[5] However, as a fine powder, it can pose a combustible dust hazard, and appropriate precautions must be taken.[3]

Toxicity Data	Value	Species	References
Acute Oral LD50	> 5,000 mg/kg	Rat	[3][4]
Skin Irritation	Non-irritant	Rabbit	[3][4]
Eye Irritation	Non-irritant	Rabbit	[3][4]

While acute toxicity is low, prolonged or repeated contact may cause skin irritation in sensitive individuals, and inhalation of dust may irritate the respiratory tract.[2] Some sources indicate that this product contains a chemical known to the state of California to cause cancer.[3]

Operational Plan: Step-by-Step Handling Procedures

A systematic approach to handling **Pigment Yellow 14** is crucial to minimize exposure and prevent accidents.

1. Engineering Controls:

- Work in a well-ventilated area.[1]
- Use a laboratory fume hood or an area with appropriate exhaust ventilation, especially when handling large quantities or creating dust.[1]
- Ensure safety showers and eyewash stations are easily accessible.[1][3]

2. Personal Protective Equipment (PPE):

- Respiratory Protection: For operations that may generate dust, a NIOSH-certified (or equivalent) organic vapor/particulate respirator is recommended.[3]
- Eye Protection: Wear safety glasses with side-shields.[1][3] If there is a splashing hazard, a face shield should also be worn.[3]
- Hand Protection: Use chemical-resistant protective gloves.[3]
- Body Protection: Wear a lab coat or other protective clothing to minimize skin contact.[3][4]

3. Handling and Storage:

- Avoid the formation of dust.[\[3\]](#)[\[4\]](#)
- Take precautionary measures against static discharge.[\[3\]](#)
- Keep containers tightly closed and store in a cool, dry place.[\[2\]](#)[\[3\]](#)
- Avoid contact with strong acids/alkalis and strong oxidizing/reducing agents.[\[1\]](#)

Emergency Procedures

First-Aid Measures:

Exposure Route	First-Aid Procedure	References
Inhalation	Move to fresh air. If breathing is difficult, seek medical attention.	[1] [2]
Skin Contact	Wash thoroughly with soap and water. Remove contaminated clothing.	[1] [3]
Eye Contact	Rinse immediately with plenty of water for at least 15 minutes, holding eyelids open. Seek medical attention.	[1] [3]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Seek medical attention if necessary.	[1]

Accidental Release Measures:

- For small spills, pick up the material with a suitable appliance and dispose of it.[\[3\]](#)
- For large spills, contain the material with a dust-binding agent before disposal.[\[3\]](#)

- Avoid raising dust during cleanup.[\[3\]](#)
- Do not discharge into drains, surface waters, or groundwater.[\[3\]](#)

Disposal Plan

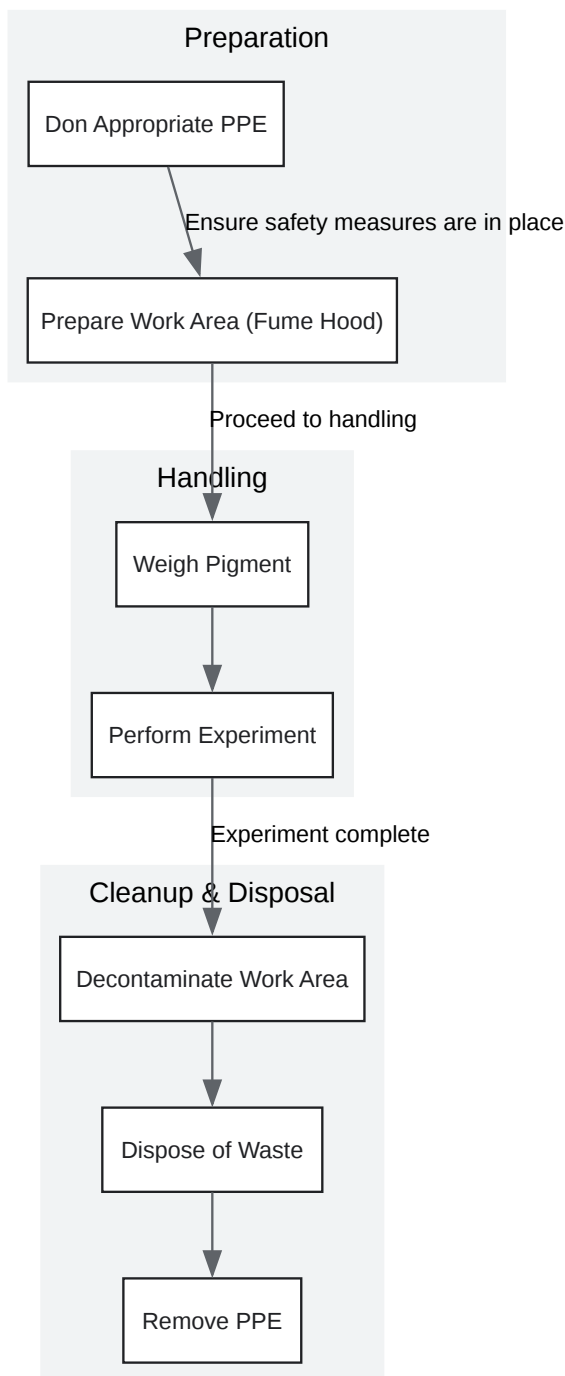
All waste materials should be handled as hazardous waste and disposed of in accordance with national, state, and local regulations.[\[1\]](#)[\[3\]](#)

- Substance Disposal: Dispose of the chemical waste at an approved waste disposal facility. Do not allow it to enter the environment.
- Container Disposal: Used containers should be rendered unusable by crushing or puncturing before disposal according to local regulations.[\[3\]](#)

Experimental Workflow

The following diagram outlines the standard workflow for safely handling **Pigment Yellow 14** in a laboratory setting.

Workflow for Safe Handling of Pigment Yellow 14

[Click to download full resolution via product page](#)Caption: Safe handling workflow for **Pigment Yellow 14**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- 2. cncolorchem.com [cncolorchem.com]
- 3. additivesforpolymer.com [additivesforpolymer.com]
- 4. solarimpex.com [solarimpex.com]
- 5. icdn.tradew.com [icdn.tradew.com]
- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling Pigment Yellow 14]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b2915567#personal-protective-equipment-for-handling-pigment-yellow-14>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com